

# Commercial availability and suppliers of 2-Bromo-4-fluorobenzyl alcohol

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## Compound of Interest

Compound Name: *2-Bromo-4-fluorobenzyl Alcohol*

Cat. No.: *B1333230*

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An In-Depth Technical Guide to **2-Bromo-4-fluorobenzyl alcohol**: Properties, Synthesis, and Commercial Availability

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Bromo-4-fluorobenzyl alcohol** (CAS No. 229027-89-8), a critical building block in modern organic synthesis and pharmaceutical development. Designed for researchers, medicinal chemists, and process development scientists, this document synthesizes key data on its physicochemical properties, chemical reactivity, synthetic applications, commercial sourcing, and safe handling protocols.

## Introduction: A Versatile Halogenated Intermediate

**2-Bromo-4-fluorobenzyl alcohol** is a strategically functionalized aromatic compound. Its structure, featuring a primary alcohol, a bromine atom, and a fluorine atom on a benzene ring, offers multiple reaction sites. This unique arrangement makes it an invaluable intermediate for constructing complex molecular architectures.<sup>[1]</sup> The bromine and fluorine substituents impart distinct electronic and steric properties that are highly sought after in drug discovery, where they can modulate a molecule's reactivity, lipophilicity, and metabolic stability.<sup>[1][2]</sup> Consequently, this compound is frequently utilized as a key starting material in the synthesis of novel therapeutic agents, particularly those targeting neurological and cardiovascular conditions, as well as in the development of specialty chemicals and agrochemicals.<sup>[2][3][4]</sup>

## Physicochemical and Structural Properties

The utility of any chemical intermediate begins with a thorough understanding of its fundamental properties. **2-Bromo-4-fluorobenzyl alcohol** is typically a white to off-white crystalline solid under standard conditions, with moderate thermal stability.[2][5]

Property	Value	Source(s)
CAS Number	229027-89-8	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrFO	[2]
Molecular Weight	205.02 g/mol	
Appearance	White to almost white powder or crystal	[2][4][5]
Melting Point	68 - 72 °C	[2][5]
Boiling Point	~262.3 °C (at atmospheric pressure)	[5]
Density	~1.658 g/cm <sup>3</sup>	[5]
Purity (Typical)	≥ 98% (GC)	[2]
InChI Key	XGAMLBPEVCLQEJ-UHFFFAOYSA-N	
SMILES String	BrC1=C(CO)C=CC(F)=C1	
Solubility	Generally soluble in water and common organic solvents	[5]

## Chemical Reactivity and Synthetic Logic

The synthetic versatility of **2-Bromo-4-fluorobenzyl alcohol** stems from the distinct reactivity of its three primary functional regions: the hydroxyl group, the bromine atom, and the fluorinated aromatic ring.

- Hydroxyl Group (-CH<sub>2</sub>OH): As a primary alcohol, this group is readily oxidized to form the corresponding aldehyde (2-bromo-4-fluorobenzaldehyde) or carboxylic acid, providing entry

into a vast array of subsequent chemical transformations.[5][6] It can also participate in standard etherification and esterification reactions to build more complex side chains.[5]

- **Bromine Atom (-Br):** The carbon-bromine bond is a critical reactive handle, particularly for palladium-catalyzed cross-coupling reactions.[5] This site is ideal for forming new carbon-carbon bonds via well-established methodologies like Suzuki, Heck, and Sonogashira couplings, which are foundational for assembling larger molecular frameworks from smaller fragments.[1][5]
- **Fluorine Atom (-F):** The highly electronegative fluorine atom significantly influences the electron distribution of the aromatic ring.[1] In drug development, the incorporation of fluorine is a common strategy to enhance metabolic stability, improve binding affinity, and increase lipophilicity, potentially leading to compounds with improved pharmacokinetic profiles.[1]

The diagram below illustrates the key reactive sites of the molecule.

Caption: Key reactive sites on **2-Bromo-4-fluorobenzyl alcohol**.

## Core Applications in Research and Development

The unique structural features of **2-Bromo-4-fluorobenzyl alcohol** make it a valuable tool across several scientific disciplines.

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of APIs (Active Pharmaceutical Ingredients).[2][3][4] Its utility is particularly noted in the development of drugs for neurological and cardiovascular diseases.[2][3]
- **Organic Synthesis:** Chemists widely use it as a versatile building block for creating complex, highly functionalized organic molecules.[1][2]
- **Material Science:** The compound is employed in the formulation of specialty polymers and resins, where the presence of halogen atoms can enhance properties like thermal stability and chemical resistance.[2][3]
- **Biochemical Research:** It is used in studies related to enzyme inhibition and receptor binding, helping to elucidate biochemical pathways and identify potential therapeutic targets. [2]

- Agrochemicals: The scaffold is also used in the synthesis of modern agrochemicals, contributing to the creation of more effective and selective crop protection agents.[2][4]

## Experimental Protocol: Microwave-Assisted Oxidation

A key transformation of **2-Bromo-4-fluorobenzyl alcohol** is its oxidation to 2-bromo-4-fluorobenzaldehyde. The following protocol describes a general method for this conversion using microwave irradiation, a technique often employed to accelerate reaction times.

**Objective:** To synthesize 2-bromo-4-fluorobenzaldehyde from **2-bromo-4-fluorobenzyl alcohol**.

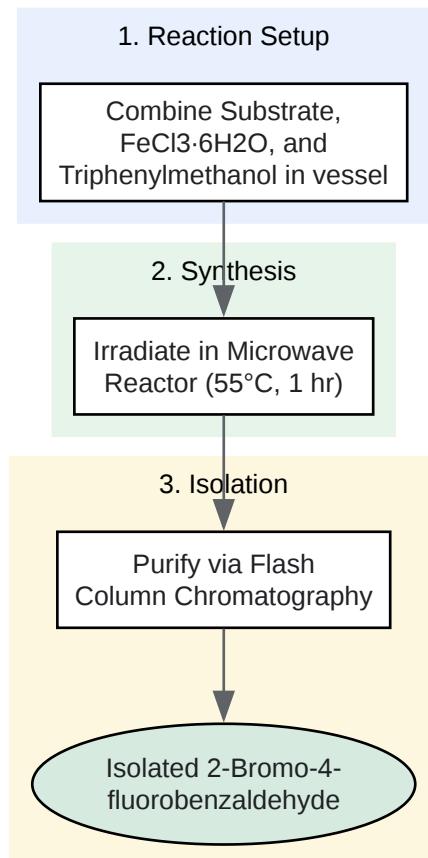
**Materials:**

- 2-Bromo-4-fluorobenzyl alcohol** (Substrate, 0.2 mmol)
- Iron(III) chloride hexahydrate ( $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ ) (Catalyst, 0.002 mmol, 5.4 mg)
- Triphenylmethanol (Co-catalyst/additive, 0.2 mmol, 52 mg)
- Dry microwave reaction vessel

**Procedure:**

- Vessel Preparation:** Add the **2-bromo-4-fluorobenzyl alcohol** substrate,  $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ , and triphenylmethanol to a dry microwave reaction vessel.[6]
- Microwave Irradiation:** Seal the vessel and place it in a microwave reactor. Irradiate the reaction mixture at 55 °C for 1 hour.[6]
- Reaction Monitoring (Optional):** Progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to confirm the consumption of the starting material.
- Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. The crude product is then purified using flash column chromatography to isolate the target

compound, 2-bromo-4-fluorobenzaldehyde.[\[6\]](#)



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Caption: Workflow for the oxidation of **2-Bromo-4-fluorobenzyl alcohol**.

## Commercial Availability & Suppliers

**2-Bromo-4-fluorobenzyl alcohol** is commercially available from a range of chemical suppliers catering to research and bulk manufacturing needs. Availability and pricing are subject to change and should be confirmed directly with the vendors.

Supplier	Noted Purity / Grade	CAS Number	Typical Form	Source(s)
Sigma-Aldrich (Merck)	≥ 98%	229027-89-8	Solid	
Chem-Impex	≥ 98% (GC)	229027-89-8	White to almost white powder to crystal	[2]
NINGBO INNO PHARMCHEM CO.,LTD.	Not specified	229027-89-8	White powder	[1][3][4]

Note: This is not an exhaustive list. Other suppliers may exist. Pricing is often available upon request or by logging into a supplier's portal.

## Safety, Handling, and Storage

Proper handling of **2-Bromo-4-fluorobenzyl alcohol** is essential for laboratory safety. It is classified as acutely toxic if swallowed and can cause skin and serious eye irritation.

- GHS Pictograms: GHS06 (Skull and Crossbones), GHS07 (Exclamation Mark).
- Signal Word: Danger / Warning.
- Hazard Statements:
  - H301: Toxic if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling Precautions: Use in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves,

and a lab coat. Avoid formation of dust and aerosols. Wash hands thoroughly after handling.

[7][8][9]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][8]  
Recommended storage temperature is between 2 - 8 °C.[2]

## Conclusion

**2-Bromo-4-fluorobenzyl alcohol** has established itself as a cornerstone intermediate in synthetic chemistry. Its strategically placed functional groups provide a reliable platform for generating molecular diversity, enabling significant advancements in drug discovery, material science, and agrochemical development.[1][2] A firm understanding of its properties, reactivity, and handling requirements allows researchers to leverage its full potential for innovation.

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